

An In-depth Technical Guide to Disodium Bathocuproine Disulfonate: Properties and Applications

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Compound of Interest

Compound Name: *Disodium bathocuproine disulfonate*

Cat. No.: *B12391146*

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Introduction: The Quintessential Copper(I) Chelator

Disodium bathocuproine disulfonate (BCS) is a highly valued water-soluble chelating agent, renowned for its exceptional specificity and sensitivity in detecting and quantifying cuprous ions (Cu(I)).^{[1][2]} A sulfonated derivative of bathocuproine, BCS overcomes the limited aqueous solubility of its parent compound, making it an indispensable tool in a myriad of biochemical, environmental, and analytical applications.^{[2][3]} Its utility is particularly pronounced in biological systems where copper, an essential trace element, can also be toxic at elevated concentrations, necessitating precise measurement.^[1] This guide provides a comprehensive overview of the physicochemical properties of BCS, the mechanism of its interaction with copper ions, and detailed protocols for its application in research and development.

Physicochemical Properties of Disodium Bathocuproine Disulfonate

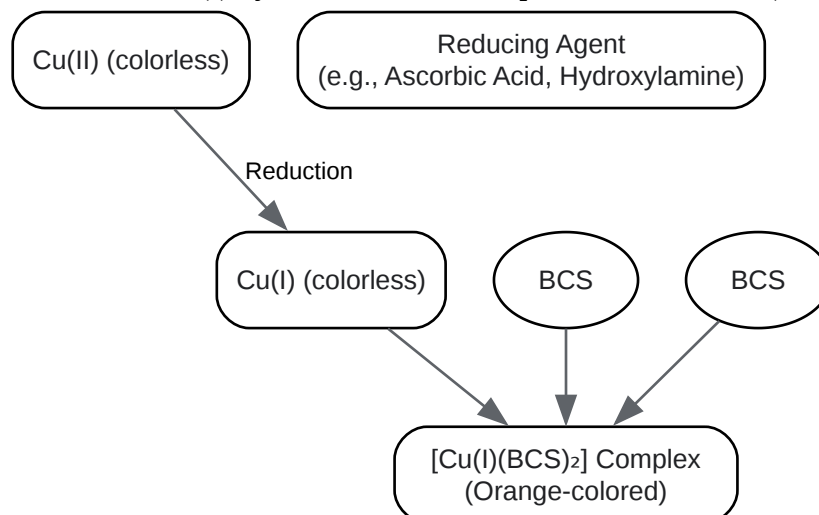
Disodium bathocuproine disulfonate is typically a white to beige or pale tan solid, valued for its stability under normal laboratory conditions.[4][5][6] The introduction of two sulfonate groups into the bathocuproine structure confers excellent water solubility, a critical feature for its use in aqueous-based assays.[2]

Property	Value	Source(s)
Synonyms	2,9-Dimethyl-4,7-diphenyl-1,10-phenanthrolinedisulfonic acid disodium salt, BCS	[7]
CAS Number	52698-84-7	[7]
Molecular Formula	C ₂₆ H ₁₈ N ₂ Na ₂ O ₆ S ₂	[4]
Molecular Weight	564.54 g/mol	[4][8]
Appearance	White to beige/pale tan powder/solid	[7]
Melting Point	>300 °C	[8][9]
Solubility	Soluble in water (e.g., 50 mg/mL)	[7]
pH	~10 (10 g/L in H ₂ O at 20 °C)	[8][9]
Storage	Store at +15°C to +25°C	[8]

Mechanism of Copper(I) Chelation and Detection

The functionality of BCS as a copper indicator is rooted in its specific and high-affinity binding to cuprous (Cu(I)) ions. Two BCS molecules coordinate with one Cu(I) ion to form a stable, water-soluble, orange-colored complex. This reaction is highly specific for Cu(I), with the stoichiometry of the complex being 2:1 (BCS:Cu(I)). The resulting complex exhibits a distinct absorbance maximum, which allows for the sensitive colorimetric quantification of Cu(I).

Chelation of Cu(I) by Disodium Bathocuproine Disulfonate (BCS)



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Caption: Reaction scheme for the detection of copper using BCS.

For the determination of total copper, any cupric ions (Cu(II)) in the sample must first be reduced to Cu(I) using a suitable reducing agent, such as hydroxylamine hydrochloride or ascorbic acid.[10][11] The subsequent addition of BCS leads to the formation of the colored complex, the absorbance of which is directly proportional to the total copper concentration.

Spectrophotometric and Fluorometric Analysis

The Cu(I)-BCS complex has a characteristic absorbance maximum at approximately 484 nm, which serves as the basis for colorimetric quantification.[10] The molar absorptivity of this complex is reported to be around $1.2 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$. [3] While the color can form over a broad pH range of 3.5 to 11.0, the recommended pH for the assay is between 4 and 5 to ensure optimal complex formation and stability.[10]

In addition to its colorimetric properties, BCS also exhibits fluorescence that is quenched upon binding to Cu(I). This phenomenon provides an alternative and highly sensitive method for copper quantification. The fluorescence emission of BCS at 770 nm (with an excitation wavelength of 580 nm) is linearly quenched by increasing concentrations of Cu(I).[11] This fluorometric assay can detect copper concentrations as low as 0.1 μM and is not interfered with by other common metal ions such as iron, manganese, and zinc.[11]

Experimental Protocol: Quantification of Total Copper in a Biological Sample

This protocol provides a generalized workflow for the determination of total copper in a protein sample using the colorimetric BCS assay. It is crucial to optimize reagent concentrations and incubation times based on the specific sample matrix and expected copper concentration.

Materials:

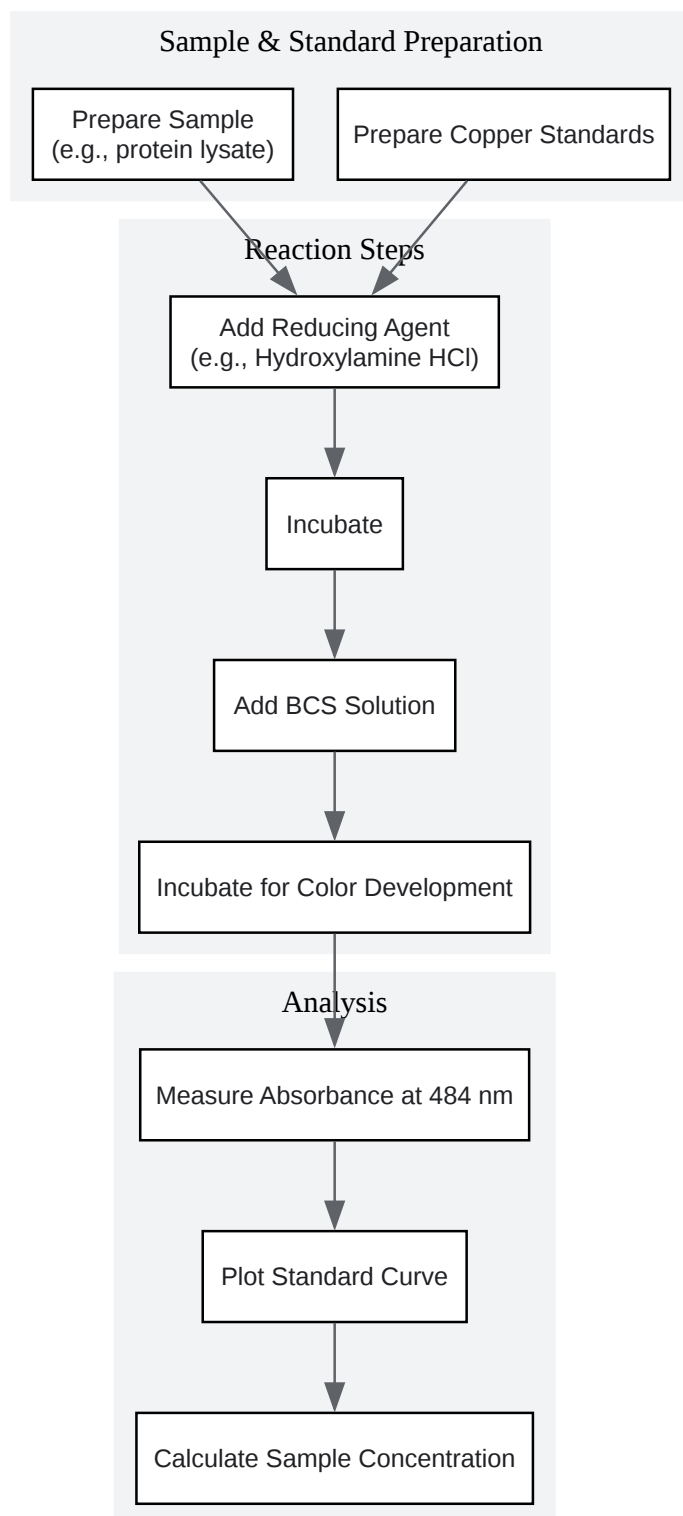
- **Disodium bathocuproine disulfonate** (BCS) solution (e.g., 1 mM in deionized water)
- Hydroxylamine hydrochloride solution (e.g., 1 M in deionized water)
- Sodium acetate buffer (e.g., 1 M, pH 4.3)
- Copper standard solution (e.g., 1 mg/mL Cu(II) standard)
- Deionized water
- Spectrophotometer

Procedure:

- Sample Preparation:
 - If necessary, release copper from proteins by treating the sample with a small amount of dilute HCl.[\[11\]](#)
 - Neutralize the sample and adjust the pH to approximately 4.3 using the sodium acetate buffer. The presence of citrate can help stabilize the copper.[\[11\]](#)
 - Prepare a series of copper standards of known concentrations by diluting the copper standard solution.
- Reduction of Cu(II) to Cu(I):
 - To a known volume of the sample and each standard in separate microcentrifuge tubes or a 96-well plate, add the hydroxylamine hydrochloride solution.

- Mix well and incubate for a sufficient time (e.g., 10 minutes) to ensure complete reduction of Cu(II) to Cu(I).
- Complex Formation:
 - Add the BCS solution to each tube/well. The final concentration of BCS should be in excess of the highest expected copper concentration.
 - Mix thoroughly and incubate at room temperature for at least 5 minutes to allow for complete color development. The resulting orange-colored complex is stable for at least 2 hours.[\[12\]](#)
- Spectrophotometric Measurement:
 - Measure the absorbance of each sample and standard at 484 nm using a spectrophotometer.[\[10\]](#)
 - Use a reagent blank (containing all reagents except the copper standard/sample) to zero the spectrophotometer.
- Data Analysis:
 - Construct a standard curve by plotting the absorbance values of the standards against their corresponding concentrations.
 - Determine the copper concentration in the unknown sample by interpolating its absorbance value on the standard curve.

Workflow for Total Copper Quantification using BCS

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Caption: A generalized workflow for the quantification of total copper.

Considerations for Assay Integrity and Trustworthiness

To ensure the reliability of results obtained with the BCS assay, several factors must be considered:

- **Interferences:** While the BCS assay is highly selective for copper, high concentrations of other metals may potentially interfere.[\[10\]](#) It is advisable to consult literature for specific interfering agents relevant to the sample matrix.
- **pH Control:** Maintaining the optimal pH range of 4-5 is critical for consistent and maximal color development.[\[10\]](#)
- **Reagent Stability:** BCS solutions are generally stable, but should be protected from light and stored as recommended.[\[13\]](#) It is good practice to prepare fresh reducing agent solutions.
- **Sample Handling:** Copper ions can adsorb to the surfaces of containers. Therefore, samples should be analyzed as soon as possible after collection. If storage is necessary, acidification of the sample can help prevent adsorption.[\[10\]](#)

Conclusion: A Versatile and Reliable Analytical Tool

Disodium bathocuproine disulfonate stands out as a superior reagent for the selective detection and quantification of copper(I) ions. Its excellent water solubility, high sensitivity, and the stability of its copper complex make it a robust and reliable tool for researchers across various scientific disciplines. By understanding its fundamental physicochemical properties and adhering to well-validated protocols, scientists and drug development professionals can confidently employ BCS to obtain accurate and reproducible measurements of copper in a wide range of samples.

References

- Standard Methods: 3500-Cu C: Copper by Bathocuproine. (n.d.). Retrieved from [\[Link\]](#)
- Saavedra, M., et al. (2001). Quenching of Bathocuproine Disulfonate Fluorescence by Cu(I) as a Basis for Copper Quantification. *Analytical Biochemistry*, 290(2), 313-318. Retrieved from [\[Link\]](#)

- Loba Chemie. (2016). BATHOCUPROINE DISULPHONIC ACID DISODIUM SALT AR MSDS. Retrieved from [\[Link\]](#)
- Campos, A. M., et al. (2009). Evaluation of the copper(II) reduction assay using bathocuproinedisulfonic acid disodium salt for the total antioxidant capacity assessment: The CUPRAC–BCS assay. *Analytical Biochemistry*, 392(1), 21-27. Retrieved from [\[Link\]](#)
- Kljaković-Gašpić, Z., et al. (2023). Interaction between Cu and Thiols of Biological and Environmental Importance: Case Study Using Combined Spectrophotometric/Bathocuproine Sulfonate Disodium Salt Hydrate (BCS) Assay. *Molecules*, 28(13), 5081. Retrieved from [\[Link\]](#)
- Dojindo Molecular Technologies, Inc. (n.d.). Metal Indicator Bathocuproinedisulfonic acid, disodium salt. Retrieved from [\[Link\]](#)
- Bura-Nakić, E., et al. (2024). Voltammetric study of bathocuproine disulphonate/ copper system. *Electroanalysis*. Retrieved from [\[Link\]](#)
- Campos, A. M., et al. (2009). Evaluation of the copper(II) reduction assay using bathocuproinedisulfonic acid disodium salt for the total antioxidant capacity assessment: the CUPRAC-BCS assay. *Analytical Biochemistry*, 392(1), 21-27. Retrieved from [\[Link\]](#)
- King, L. E., et al. (2021). A Method for Liquid Spectrophotometric Measurement of Various Forms of Iron and Copper in Ambient Aerosols. *Atmospheric Measurement Techniques Discussions*, 1-22. Retrieved from [\[Link\]](#)
- Taylor & Francis. (n.d.). Bathocuproine – Knowledge and References. Retrieved from [\[Link\]](#)
- Stadtman, E. R., & Berlett, B. S. (1998). Cu²⁺ and Cu⁺ bathocuproine disulfonate complexes promote the oxidation of the ROS-detecting compound dichlorofluorescein (DCFH). *Free Radical Biology and Medicine*, 25(9), 1050-1054. Retrieved from [\[Link\]](#)

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Sources

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. CAS 52698-84-7: Bathocuproinedisulfonic acid, disodium sal... \[cymitquimica.com\]](#)
- [3. Metal Indicator Bathocuproinedisulfonic acid, disodium salt | CAS 98645-85-3 Dojindo \[dojindo.com\]](#)
- [4. cdhfinechemical.com \[cdhfinechemical.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. Bathocuproinedisulfonic acid, disodium salt hydrate, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [7. Bathocuproinedisulfonic acid for spectrophotometric det. of Cu, Fe 52698-84-7 \[sigmaaldrich.com\]](#)
- [8. merckmillipore.com \[merckmillipore.com\]](#)
- [9. Bathocuproinedisulfonic acid disodium salt GR for analysis 52698-84-7 \[sigmaaldrich.com\]](#)
- [10. NEMI Method Summary - 3500-Cu C \[nemi.gov\]](#)
- [11. Quenching of bathocuproine disulfonate fluorescence by Cu\(I\) as a basis for copper quantification - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
- [13. lobachemie.com \[lobachemie.com\]](#)
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